

Synthesis and Purification of N-Docosanoyl Taurine: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Docosanoyl Taurine*

Cat. No.: B566198

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Abstract

N-Docosanoyl Taurine is a long-chain N-acyl taurine, a class of endogenous lipids with emerging biological significance. This document provides detailed application notes and protocols for the chemical synthesis and purification of **N-Docosanoyl Taurine**. The synthesis is based on the well-established Schotten-Baumann reaction, involving the acylation of taurine with docosanoyl chloride. Purification is achieved through a combination of recrystallization and silica gel chromatography to yield a high-purity product. These protocols are intended to provide a foundational methodology for researchers requiring **N-Docosanoyl Taurine** for biological, pharmacological, and drug development studies. While a specific, detailed protocol for **N-Docosanoyl Taurine** is not readily available in the published literature, the following procedures are based on established methods for the synthesis of similar long-chain N-acyl taurines.

Introduction

N-acyl taurines (NATs) are a class of bioactive lipids found in various mammalian tissues. They are structurally characterized by a fatty acid linked to the amino group of taurine via an amide bond. **N-Docosanoyl Taurine**, with its 22-carbon saturated acyl chain, is one such long-chain NAT. The biological functions of many NATs are still under investigation, but they have been implicated in various physiological processes. The availability of high-purity **N-Docosanoyl Taurine** is crucial for elucidating its specific roles and potential therapeutic applications.

This document outlines a comprehensive approach to the synthesis and purification of **N-Docosanoyl Taurine**, providing researchers with the necessary protocols to produce this compound in a laboratory setting.

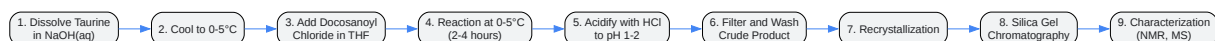
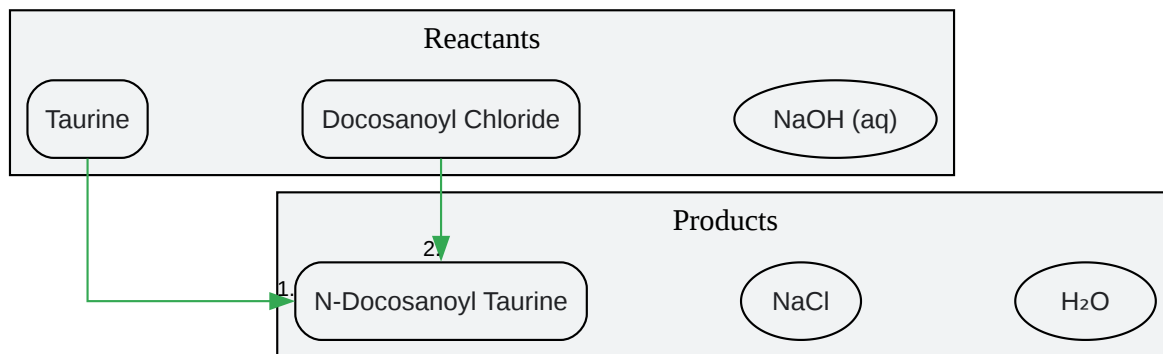
Chemical Properties

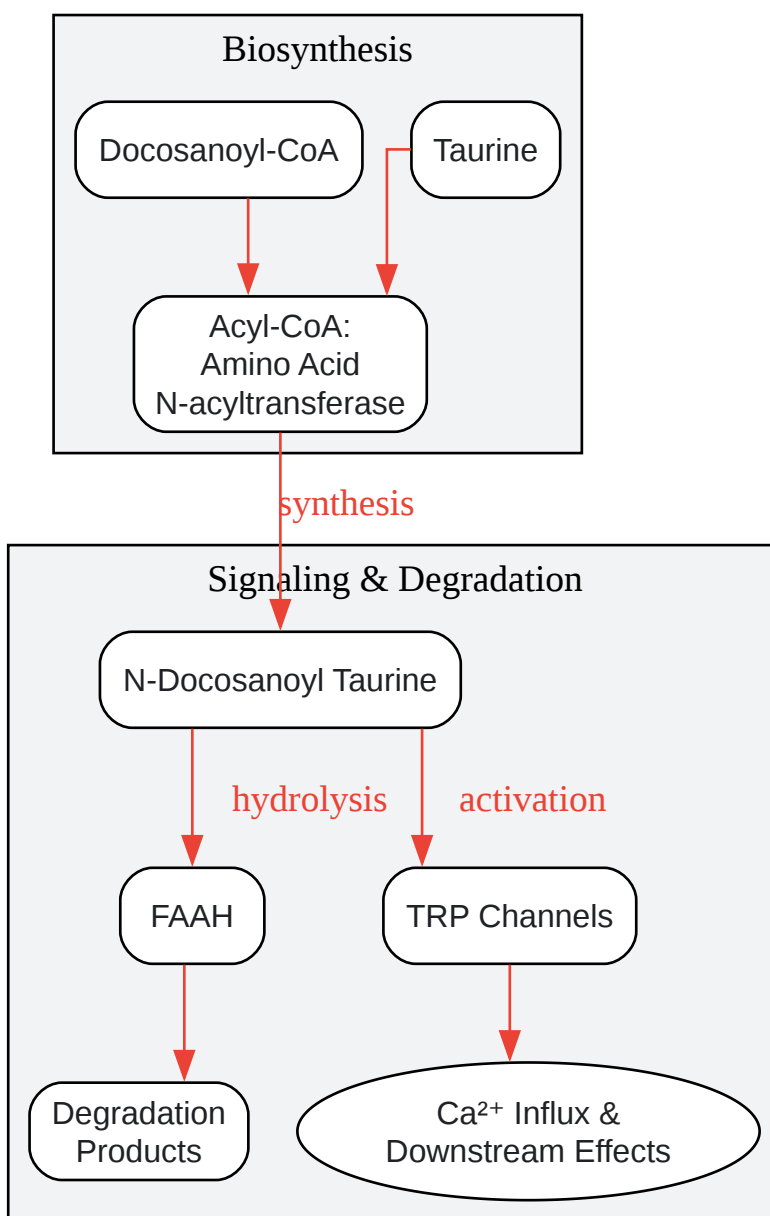
Property	Value
Chemical Name	2-(docosanoylamino)ethanesulfonic acid[1][2][3]
Synonyms	N-Behenoyl Taurine
Molecular Formula	C ₂₄ H ₄₉ NO ₄ S[1][2][3]
Molecular Weight	447.7 g/mol [1][2][3]
CAS Number	783284-48-0[1][2]
Appearance	White to off-white solid
Solubility	Soluble in DMSO and DMF[1]

Synthesis of N-Docosanoyl Taurine

The synthesis of **N-Docosanoyl Taurine** is achieved through the N-acylation of taurine with docosanoyl chloride. The most common method for this transformation is the Schotten-Baumann reaction, which is performed under alkaline conditions.

Reaction Scheme





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